

Technical Guide: N-(2,4-dimethylphenyl)-4-cyanobenzamide

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Compound of Interest

Compound Name: 4-cyano-N-(2,4-dimethylphenyl)benzamide

CAS No.: 744229-40-1

Cat. No.: B12537341

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Nomenclature, Synthesis, and Structural Characterization[1]

Executive Summary

N-(2,4-dimethylphenyl)-4-cyanobenzamide (CID: 2096352) is a diaryl amide featuring a benzamide core substituted with a para-cyano group and an N-linked 2,4-dimethylphenyl moiety.[1] While often utilized as a chemical intermediate or screening compound in drug discovery, its structural motif shares significant pharmacophore overlap with non-steroidal androgen receptor antagonists (e.g., Bicalutamide analogs).[1] This guide details the rigorous IUPAC nomenclature, synthetic pathways, and physicochemical profile of this molecule, serving as a reference for researchers in organic synthesis and medicinal chemistry.[1]

Nomenclature and Chemical Identity

IUPAC Name Derivation

The systematic naming of this compound follows the IUPAC rules for amides, where the carboxylic acid derivative is the parent structure.^[1]

- Parent Structure: Benzamide (benzene-1-carboxamide).^[1]
- Acyl Component Substituent: A cyano group (-CN) at the 4-position (para) relative to the carbonyl.^[1]
- Amine Component Substituent: A phenyl ring attached to the amide nitrogen, substituted with methyl groups at positions 2 and 4.^[1]

Preferred IUPAC Name (PIN): **4-cyano-N-(2,4-dimethylphenyl)benzamide**^[1]

Alternative Systematic Name: 4-cyano-N-(2,4-dimethylphenyl)benzene-1-carboxamide^[1]

Chemical Identifiers

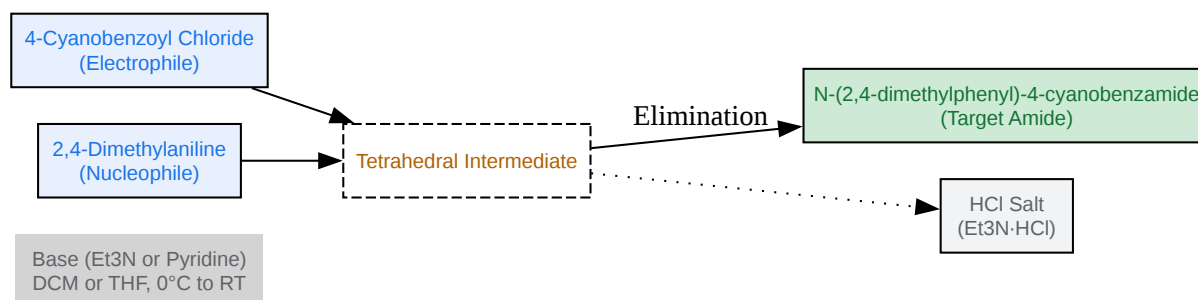
Identifier Type	Value
CAS Number	306935-64-8 (General analog class); Specific: Check vendor listings
PubChem CID	2096352
Molecular Formula	C ₁₆ H ₁₄ N ₂ O
Molecular Weight	250.30 g/mol
SMILES	<chem>CC1=CC(=C(C=C1)NC(=O)C2=CC=C(C=C2)C#N)C</chem>
InChI Key	KSHRQVBGANQLIW-UHFFFAOYSA-N

Synthetic Methodology

The synthesis of N-(2,4-dimethylphenyl)-4-cyanobenzamide is typically achieved via a nucleophilic acyl substitution reaction (Schotten-Baumann conditions or anhydrous amide coupling).^[1]

Reaction Scheme

The core reaction involves the coupling of 4-cyanobenzoyl chloride with 2,4-dimethylaniline in the presence of a base to scavenge the generated hydrochloric acid.[1]



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Figure 1: Synthetic pathway for amide bond formation via acyl chloride.[1]

Experimental Protocol (Standard Procedure)

Objective: Synthesize 1.0 g of target amide.

- Preparation: In a flame-dried 50 mL round-bottom flask equipped with a magnetic stir bar, dissolve 2,4-dimethylaniline (1.0 eq, 4.0 mmol) in anhydrous Dichloromethane (DCM) (15 mL).
- Base Addition: Add Triethylamine (Et₃N) (1.2 eq, 4.8 mmol) and cool the solution to 0°C using an ice bath.
- Acylation: Dropwise add a solution of 4-cyanobenzoyl chloride (1.0 eq, 4.0 mmol) in DCM (5 mL) over 10 minutes.
 - Note: The reaction is exothermic.[1] Maintain temperature < 5°C to prevent side reactions.
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours. Monitor via TLC (30% EtOAc/Hexanes).[1]
- Workup:
 - Quench with saturated NaHCO₃ (20 mL).

- Extract with DCM (2 x 20 mL).[1]
- Wash organic layer with 1M HCl (to remove unreacted aniline) followed by Brine.[1]
- Dry over anhydrous Na₂SO₄ and concentrate in vacuo.
- Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography (SiO₂, Gradient 10-40% EtOAc in Hexanes).

Physicochemical Properties & Drug-Likeness[1]

Understanding the physicochemical profile is critical for applications in medicinal chemistry.[1]

This molecule adheres to Lipinski's Rule of 5, suggesting good oral bioavailability potential.[1]

Property	Value	Interpretation
LogP (Calculated)	~3.4	Moderately lipophilic; good membrane permeability.[1]
Topological Polar Surface Area (TPSA)	52.6 Å ²	< 140 Å ² ; indicates high probability of good intestinal absorption.[1]
H-Bond Donors	1 (Amide NH)	Within Lipinski limits (< 5).[1]
H-Bond Acceptors	2 (C=O, CN)	Within Lipinski limits (< 10).[1]
Rotatable Bonds	2	Rigid structure, favorable for binding pocket specificity.[1]

Structural Analysis (Spectroscopy)[1]

- ¹H NMR (DMSO-d₆, 400 MHz):
 - Amide NH: Singlet, ~10.2 ppm (broad, D₂O exchangeable).[1]
 - Benzoyl Protons: Two doublets (AA'BB' system) at ~8.1 ppm and ~7.9 ppm (4H total).[1]
 - Aniline Ring Protons:

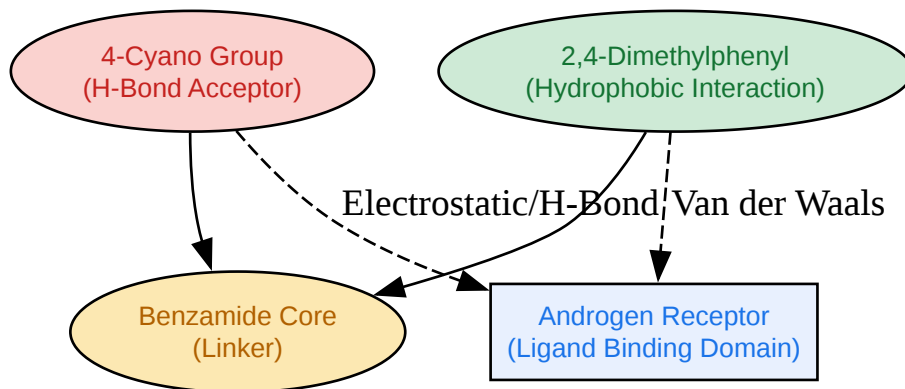
- H-6 (ortho to NH): Doublet, ~7.2 ppm.[1]
- H-3 (meta to NH): Singlet/Doublet, ~7.0 ppm.[1]
- H-5 (para to NH): Multiplet, ~7.1 ppm.[1]
- Methyl Groups: Two singlets at ~2.2 ppm and ~2.3 ppm (6H total).[1]
- IR Spectrum:
 - N-H Stretch: ~3300 cm^{-1} . [1]
 - $\text{C}\equiv\text{N}$ Stretch: Sharp peak at ~2230 cm^{-1} (diagnostic for nitrile).[1]
 - $\text{C}=\text{O}$ Stretch: Strong peak at ~1650–1660 cm^{-1} (Amide I).[1]

Applications in Medicinal Chemistry

While N-(2,4-dimethylphenyl)-4-cyanobenzamide is a distinct chemical entity, it serves as a simplified scaffold model for a class of non-steroidal Androgen Receptor (AR) antagonists.[1]

Pharmacophore Mapping

The molecule contains key features required for AR binding, though it lacks the electron-withdrawing trifluoromethyl group often found in high-potency drugs like Bicalutamide or Enzalutamide.[1]



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Figure 2: Pharmacophore mapping of the benzamide scaffold against a theoretical receptor binding pocket.[1]

Research Utility

- Fragment-Based Drug Design (FBDD): Used as a "fragment" to probe binding pockets.[1] The cyano group provides a handle for further functionalization (e.g., conversion to tetrazoles or amines).[1]
- Agrochemicals: Cyano-benzamides are a known class of herbicides and fungicides; this analog may exhibit phytotoxic activity.[1]

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 2096352, **4-cyano-N-(2,4-dimethylphenyl)benzamide**. Retrieved from [[Link](#)][1]
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- Lipinski, C. A., et al. (2001).[1] Experimental and computational approaches to estimate solubility and permeability in drug discovery and development settings.[1] Advanced Drug Delivery Reviews, 46(1-3), 3-26.[1] (Reference for Rule of 5 analysis).

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Sources

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